

MS049 Chemical Probe Overview

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: MS049

CAS No.: 1502816-23-0

Cat. No.: S536357

[Get Quote](#)

MS049 is a potent, selective, and cell-active dual inhibitor of protein arginine methyltransferases PRMT4 (also known as CARM1) and PRMT6. It demonstrates excellent selectivity over a broad range of other epigenetic targets. [1] [2]

The table below summarizes the core biochemical and physical properties of **MS049** for easy reference.

Property	Description
Primary Targets	PRMT4/CARM1, PRMT6 [1] [2]
IC ₅₀ (Cell-free)	PRMT4: 34 nM; PRMT6: 43 nM [2]
Molecular Weight	321.29 g/mol (dihydrochloride salt) [2]
Molecular Formula	C ₁₅ H ₂₆ Cl ₂ N ₂ O [2]
Synonyms	N/A [2]
CAS No.	2095432-59-8 [2]
SDF	Available for download on vendor sites [2]

In Vitro Experimental Protocols

The following validated experimental protocols can be used as a starting point for your research.

Cellular Activity Assessment

This protocol measures the inhibition of cellular methyltransferase activity, demonstrated in HEK293 cells.

[2]

- **Cell Line:** HEK293 cells
- **Culture Medium:** DMEM supplemented with 10% FBS, penicillin (100 U/mL), and streptomycin (100 µg/mL)
- **Seeding Density:** 3,000 cells/well in a 96-well plate
- **Treatment: MS049** at concentrations of 0, 1, 10, and 50 µM
- **Incubation Time:** 96 hours
- **Analysis Method:** Confluency measured using IncuCyte ZOOM live-cell imaging device and software

[2]

Target Engagement and Downstream Effects

This protocol can be used to demonstrate direct cellular target engagement and its functional consequences,

as shown in MDA-MB-231 breast cancer cells. [3]

- **Cell Line:** MDA-MB-231 cells
- **Treatment: MS049** (concentration range used in study [3])
- **Readout:** Immunoblotting analysis shows a dose-dependent decrease in LSD1 protein levels, a substrate of CARM1, confirming on-target activity. [3]

Troubleshooting Common Issues

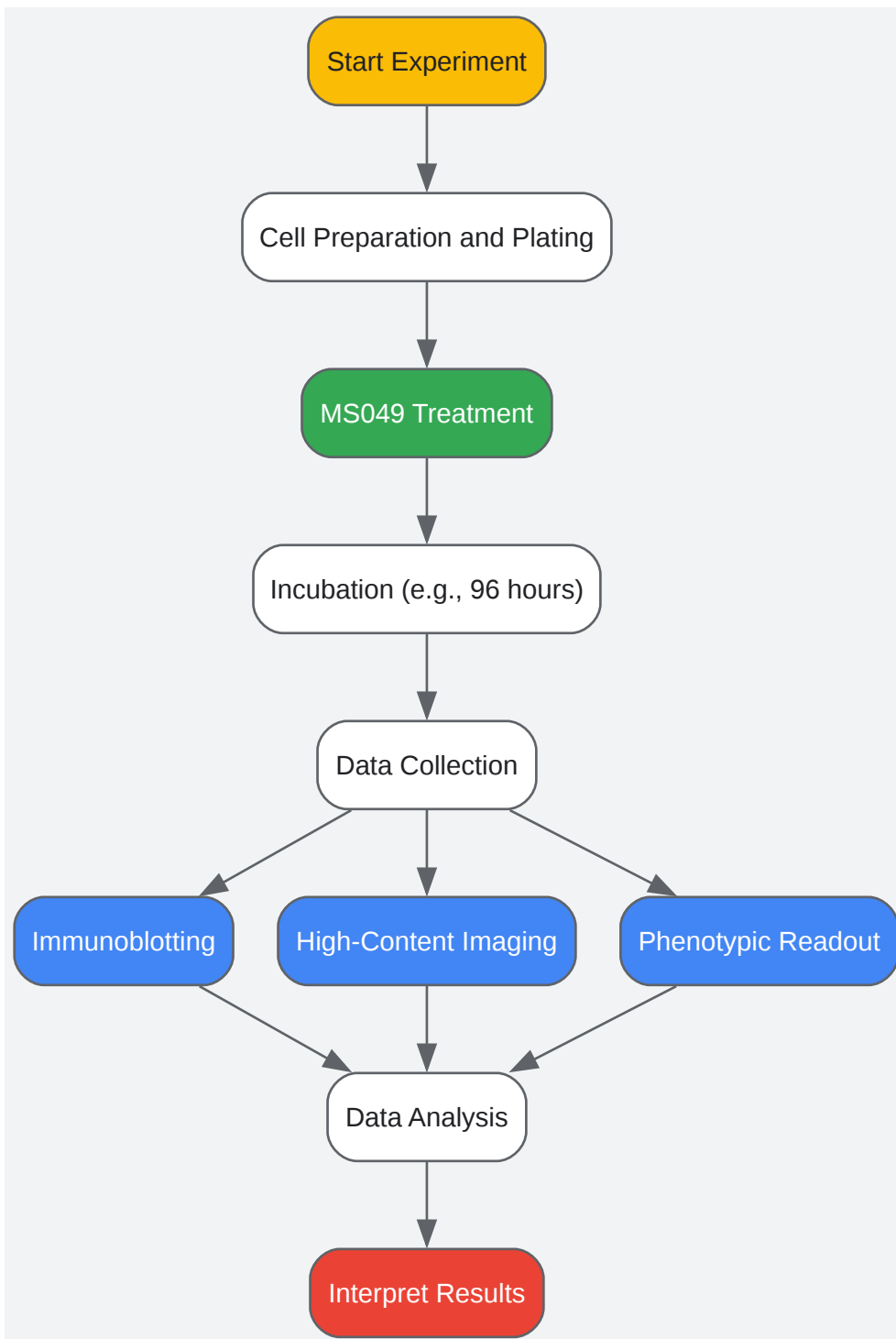
The table below addresses potential experimental challenges and solutions.

Issue	Possible Cause	Solution
Low signal-to-noise in cell-based assays	Cytotoxicity masking specific inhibition	Check cell confluency and health via phase-contrast imaging (e.g., IncuCyte). Optimize compound concentration and treatment duration. [2]

Issue	Possible Cause	Solution
Unexpected protein level changes	Off-target effects or downstream consequences	Confirm assay selectivity. MS049 shows excellent selectivity over other methyltransferases, demethylases, and reader proteins at 200 μ M. [2]
Poor solubility in aqueous buffers	Hydrophobic nature of compound	Prepare a fresh DMSO stock solution (e.g., 56 mg/mL). For in vivo work, use validated formulations like 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH ₂ O. [2]
Inconsistent cellular results	Cell line-specific expression of PRMT isoforms	Verify the expression levels of PRMT4 and PRMT6 in your cell model. Be aware that different CARM1 spliced isoforms can have distinct subcellular localizations and functions. [4]

Experimental Workflow Diagram

The following diagram illustrates a logical workflow for a typical cellular experiment using **MS049**, from setup to data analysis.



[Click to download full resolution via product page](#)

Key Biological Context for Experimental Design

- **Cellular Consequences:** Inhibition of PRMT4/CARM1 and PRMT6 with **MS049** reduces levels of specific histone marks like **H3R2me2a** and non-histone substrates like **Med12me2a**. [2] This can influence diverse processes including transcription, RNA processing, and metabolism. [4]
- **Inhibitor Synergy:** Research has identified crosstalk between CARM1 and other methyltransferases like DOT1L. Combining a CARM1 inhibitor with a DOT1L inhibitor (e.g., EPZ-5676) can have a stronger synergistic effect on inhibiting cell proliferation and increasing apoptosis. [5]

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. MS049 A chemical probe for PRMT4 and PRMT6 [thesgc.org]
2. MS049 | Histone Methyltransferase inhibitor | Mechanism [selleckchem.com]
3. Arginine methylation-dependent LSD1 stability promotes ... [pmc.ncbi.nlm.nih.gov]
4. Multifaceted roles of CARM1 beyond histone arginine ... [nature.com]
5. A novel screening strategy to identify histone ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [MS049 Chemical Probe Overview]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536357#ms049-method-refinement>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com